

Adjusting 4-CPA application rates based on environmental temperature fluctuations

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Compound of Interest

Compound Name: (4-Chlorophenoxy)acetic acid

Cat. No.: B032809

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4-CPA Application Rate Adjustment: A Technical Support Guide for Researchers

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with 4-Chlorophenoxyacetic acid (4-CPA). The following information offers guidance on adjusting 4-CPA application rates in response to environmental temperature fluctuations to ensure experimental accuracy and success.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for 4-CPA, and how does temperature influence it?

A1: 4-CPA is a synthetic auxin, a type of plant growth regulator.^{[1][2][3]} Its primary mechanism involves mimicking the effects of natural auxins, such as indole-3-acetic acid (IAA), to stimulate cell division and differentiation, promote fruit set, and prevent premature fruit drop.^[1]

Temperature fluctuations can significantly impact the efficacy of 4-CPA. High temperatures can lead to increased metabolic activity and potentially faster degradation of the compound, while low temperatures can slow down the physiological processes that 4-CPA influences, necessitating adjustments in application rates.

Q2: How do I adjust 4-CPA concentrations for experiments conducted under high-temperature stress?

A2: High temperatures (typically above 28°C) can cause heat stress in plants, negatively affecting reproductive stages.^{[4][5][6]} Studies on tomatoes have shown that applying 4-CPA can mitigate these effects. For high-temperature conditions, concentrations ranging from 15 to 75 µg/mL (or ppm) have been effective, with 75 µg/mL showing the most significant improvement in thermo-tolerance and yield.^{[4][5][6]} It is recommended to start with a lower concentration and optimize based on the specific plant species and experimental conditions.

Q3: What are the recommended 4-CPA concentrations for experiments under low-temperature stress?

A3: Low night temperatures can significantly inhibit fruit set and growth.^{[7][8]} Research on tomatoes indicates that 4-CPA application can enhance yield under these conditions. When minimum night temperatures are between 2°C and 7.5°C, a concentration of 75 ppm applied twice a week has been shown to be highly effective.^{[7][8]} For slightly warmer nights (12.5°C to 23°C), a 75 ppm application also resulted in the highest yield.^{[7][8]}

Q4: What are the visible symptoms of 4-CPA overdose or phytotoxicity?

A4: Over-application of 4-CPA can have herbicidal effects. While specific symptoms can vary between plant species, general signs of phytotoxicity from synthetic auxins include distorted growth of leaves and stems (e.g., twisting, cupping), stem swelling or splitting, and inhibition of root growth. In severe cases, it can lead to plant death. It is crucial to strictly control the dosage and concentration to avoid phytotoxicity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no effect of 4-CPA application at high temperatures.	- Concentration may be too low due to increased metabolic breakdown.- Application timing is not optimal.	- Increase the concentration of 4-CPA in increments (e.g., from 45 µg/mL to 75 µg/mL).- Apply during the cooler parts of the day (early morning or late evening) to reduce evaporation.- Ensure application is at the correct developmental stage (e.g., anthesis).[4][5][6]
Poor fruit set despite 4-CPA application at low temperatures.	- Concentration may be insufficient to stimulate growth at lower metabolic rates.- Frequency of application is too low.	- Increase the concentration to 75 ppm.- Increase the frequency of application (e.g., from once to twice a week).[7][8]
Signs of phytotoxicity (e.g., leaf curling, stem deformation).	- The applied concentration of 4-CPA is too high.- Uneven application leading to localized overdose.	- Immediately discontinue 4-CPA application.- Reduce the concentration for subsequent experiments.- Ensure thorough mixing of the solution and use a fine mist sprayer for even coverage.
Inconsistent results across replicates.	- Variability in environmental conditions (temperature, light).- Inconsistent application technique.	- Ensure all replicates are exposed to uniform environmental conditions.- Standardize the application volume and technique for each plant.

Data Presentation

Table 1: Recommended 4-CPA Application Rates for Tomato under Varying Temperature Conditions

Temperature Range	Recommended 4-CPA Concentration	Application Frequency	Expected Outcome	Reference(s)
High Temperature Stress (>28°C)	15 - 75 µg/mL (ppm)	Every 10 days	Improved photosynthetic efficiency, increased fruit set, and yield.	[4] [5] [6]
Moderate Low Night Temperature (12.5°C - 23°C)	75 ppm	Twice a week	Significant increase in yield per plant.	[7] [8]
Severe Low Night Temperature (2°C - 7.5°C)	75 ppm	Twice a week	Substantial increase in yield per plant (up to 87% gain over control).	[7] [8]

Experimental Protocols

Protocol 1: Enhancing Thermotolerance in Tomato under High-Temperature Stress

- Plant Material: Tomato plants (e.g., *Solanum lycopersicum*) at the pre-anthesis stage.
- Preparation of 4-CPA Solutions:
 - Prepare a stock solution of 4-CPA. 4-CPA is sparingly soluble in water but readily soluble in most organic solvents. The sodium salt of 4-CPA is water-soluble.
 - Prepare working solutions of 15, 45, and 75 µg/mL (ppm) by diluting the stock solution with distilled water. Include a control group treated with distilled water only.
- Application:

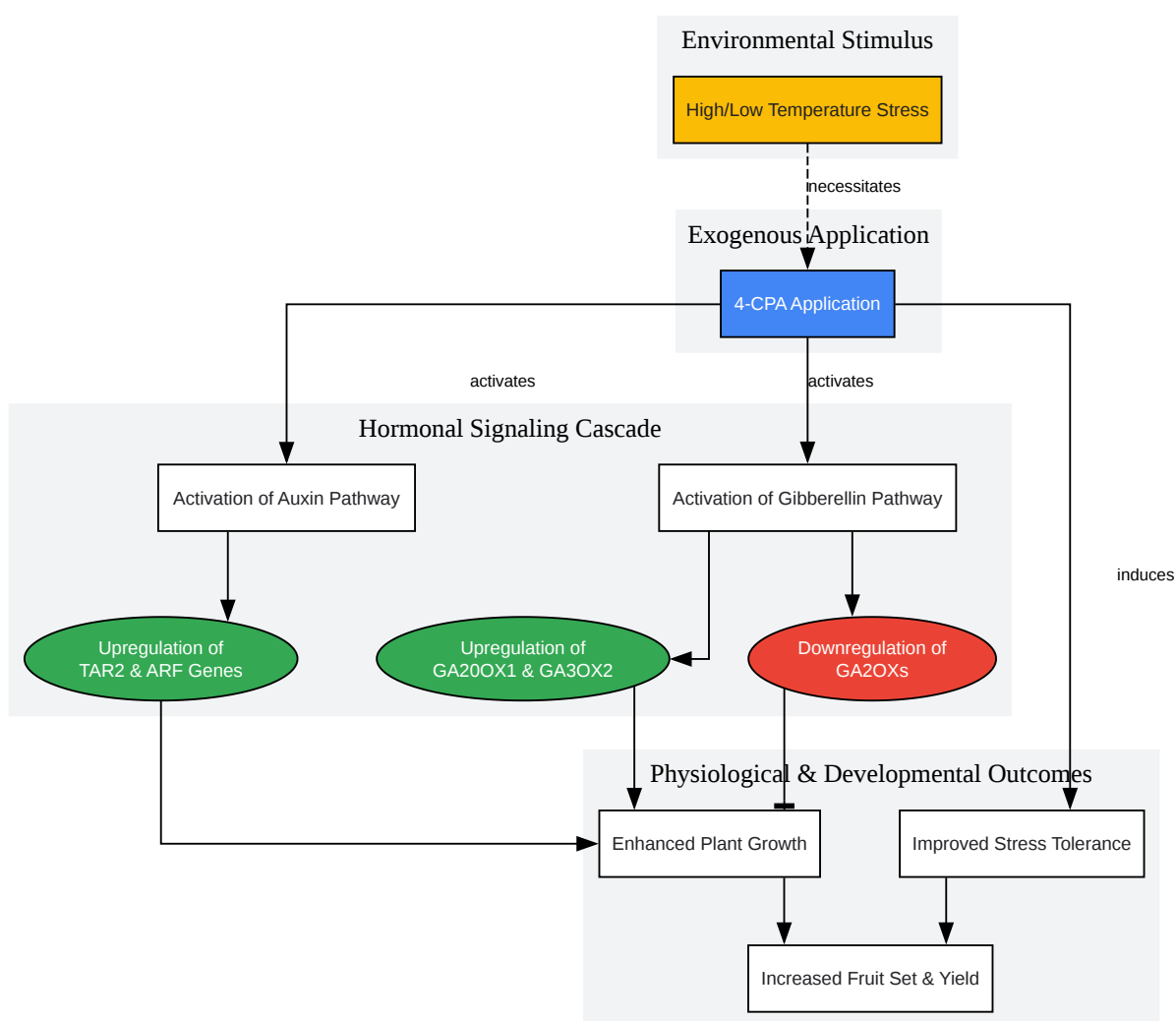
- Administer the 4-CPA treatment at the anthesis stage (the period during which a flower is fully open and functional).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Use a fine-mist sprayer to apply the solutions directly to the flower clusters until runoff.
- Repeat the spray treatment every 10 days.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Environmental Conditions: Maintain high-temperature stress conditions (e.g., 25-45°C).[\[4\]](#)[\[5\]](#)
- Data Collection:
 - Record physiological parameters such as photosynthetic rate and membrane thermostability.
 - Measure yield attributes including fruit set percentage, number of fruits per plant, and fruit weight.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Protocol 2: Improving Fruit Set in Tomato under Low-Temperature Stress

- Plant Material: Tomato plants at the flowering stage.
- Preparation of 4-CPA Solution:
 - Prepare a 75 ppm working solution of 4-CPA.
 - Include a control group sprayed with water.
- Application:
 - Apply the 75 ppm 4-CPA solution as a spray to the flower clusters.
 - For optimal results, apply the treatment twice a week.[\[7\]](#)[\[8\]](#)
- Environmental Conditions: Conduct the experiment under low night temperature conditions (e.g., 2-7.5°C or 12.5-23°C).[\[7\]](#)[\[8\]](#)
- Data Collection:

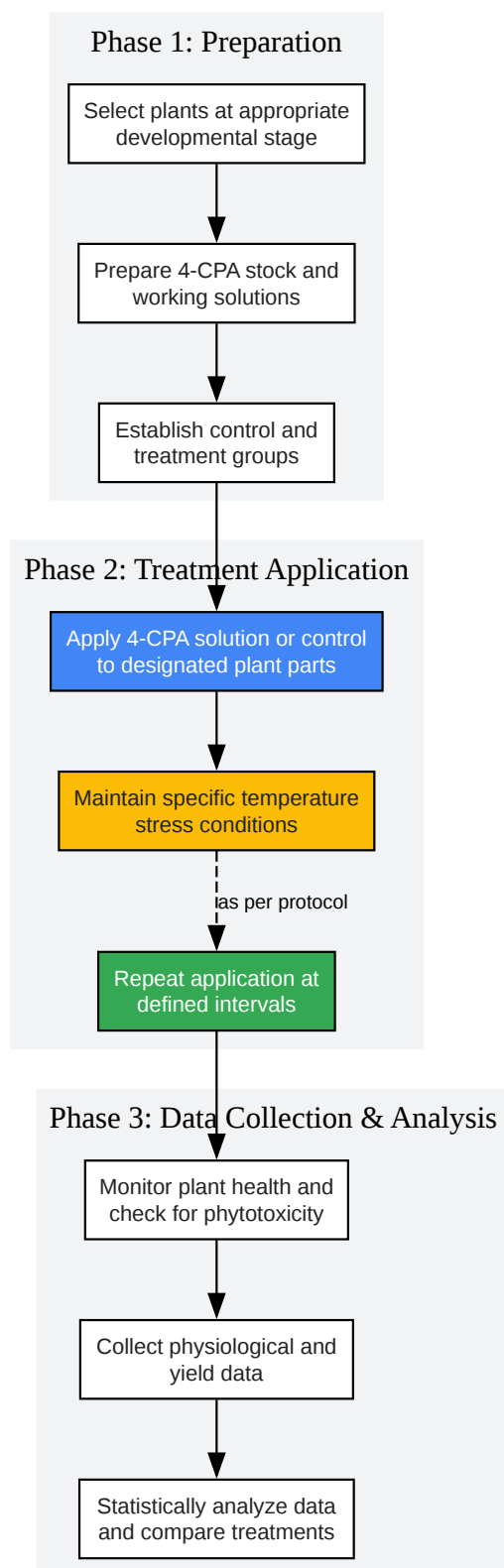
- Monitor and record yield per plant, yield per cluster, number of fruits per cluster, fruit weight, and fruit diameter.[7][8]

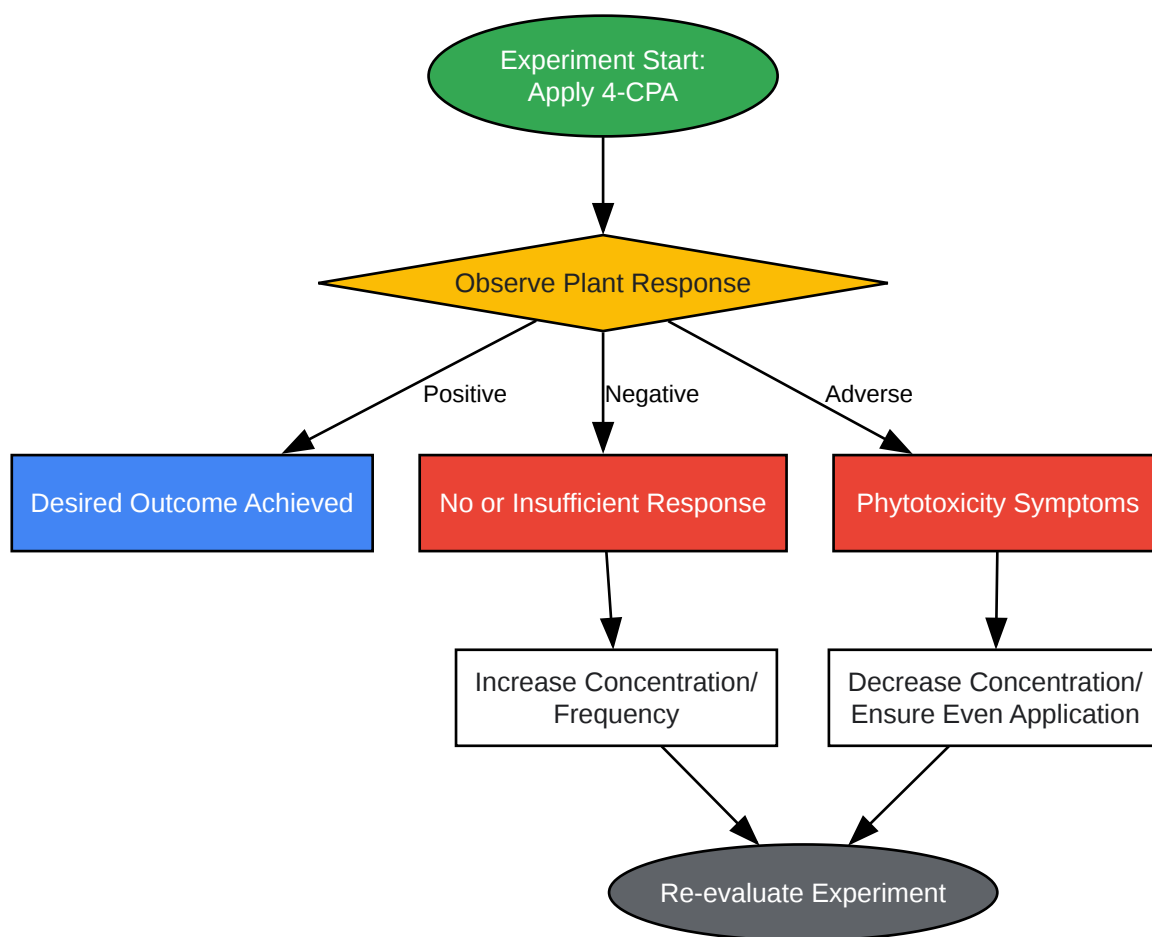
Mandatory Visualizations



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Caption: 4-CPA induced signaling pathway under temperature stress.





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